

# 4-Bromobenzylhydrazine molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromobenzylhydrazine

Cat. No.: B1284536

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## Technical Guide: 4-Bromobenzylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **4-Bromobenzylhydrazine**. It includes its molecular formula and weight, and outlines a general synthetic application for the creation of pyrazole derivatives, a class of compounds with significant interest in pharmaceutical research.

## Core Molecular Data

The fundamental chemical properties of **4-Bromobenzylhydrazine** are summarized in the table below.

Property	Value
Chemical Name	4-Bromobenzylhydrazine
CAS Number	45811-94-7
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BrN <sub>2</sub>
Molecular Weight	201.06 g/mol
Synonyms	[(4-bromophenyl)methyl]hydrazine

# Synthetic Applications: A General Protocol for Pyrazole Synthesis

**4-Bromobenzylhydrazine** serves as a valuable precursor in the synthesis of substituted pyrazoles, which are known for their diverse pharmacological activities. While a specific protocol for **4-Bromobenzylhydrazine** was not detailed in the reviewed literature, a general experimental methodology for the synthesis of pyrazole derivatives from substituted benzylhydrazines is presented below. This protocol is adapted from established methods for structurally similar compounds.

Objective: To synthesize a 1-substituted-3,5-dimethylpyrazole derivative from a substituted benzylhydrazine.

Materials:

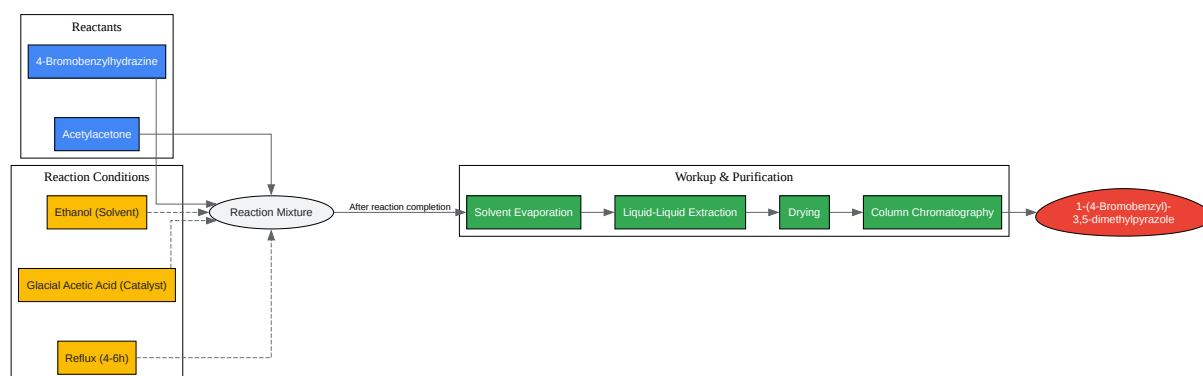
- Substituted Benzylhydrazine (e.g., **4-Bromobenzylhydrazine**)
- Acetylacetone
- Ethanol
- Glacial Acetic Acid (catalytic amount)
- Ethyl Acetate
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Sodium Sulfate
- Silica Gel for column chromatography
- Hexane

Experimental Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the substituted benzylhydrazine (1.0 mmol) in ethanol (20 mL).
- Add acetylacetone (1.1 mmol) to the solution.
- Add a catalytic amount of glacial acetic acid (2-3 drops) to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature and evaporate the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate (30 mL) and wash with saturated sodium bicarbonate solution (2 x 15 mL) and then with brine (15 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure pyrazole derivative.

## Experimental Workflow

The logical flow of the general synthesis of pyrazoles from benzylhydrazines is depicted in the following diagram.



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General workflow for the synthesis of a pyrazole derivative.

## Biological Significance

The literature reviewed did not contain specific information regarding the signaling pathways or direct biological activities of **4-Bromobenzylhydrazine** itself. However, the pyrazole derivatives synthesized from such precursors are of high interest in drug discovery. Pyrazoles are a well-known class of heterocyclic compounds that form the core structure of numerous pharmaceuticals with a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties. The synthesis of novel pyrazole derivatives from precursors like **4-Bromobenzylhydrazine** is a key strategy in the development of new

therapeutic agents. Further research is required to elucidate the specific biological profile of **4-Bromobenzylhydrazine** and its derivatives.

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